

Best practices for long-term storage of UNC9426 powder and solutions

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Compound of Interest

Compound Name: UNC9426

Cat. No.: B15543844

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Technical Support Center: UNC9426

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage of **UNC9426** powder and solutions. It includes troubleshooting guides and frequently asked questions (FAQs) to address specific issues that may be encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **UNC9426**?

A1: **UNC9426** is a potent and selective inhibitor of the TYRO3 receptor tyrosine kinase, with an IC₅₀ of 2.1 nM.^{[1][2][3][4]} It demonstrates significant selectivity over other TAM family kinases, MERTK and AXL.^{[2][3]} **UNC9426** is utilized in research to study TYRO3-dependent signaling pathways involved in various cellular processes, including platelet aggregation and tumor cell functions.^{[2][5][6]}

Q2: What is the primary mechanism of action of **UNC9426**?

A2: **UNC9426** functions by inhibiting the autophosphorylation of the TYRO3 kinase, which in turn blocks its downstream signaling pathways. These pathways are known to be involved in cell proliferation, survival, and migration. The inhibition of TYRO3 is being explored for its therapeutic potential in various diseases.

Q3: What are the recommended storage conditions for **UNC9426**?

A3: For long-term stability, **UNC9426** powder should be stored at -20°C for up to 3 years.^{[4][5]} Short-term storage at 4°C is acceptable for a few weeks.^{[3][6]} Stock solutions in DMSO should be aliquoted and stored at -80°C for up to one year to maintain integrity.^{[4][5]}

Q4: Is **UNC9426** soluble in aqueous solutions?

A4: **UNC9426** is insoluble in water.^[5] It is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and Ethanol.^[5]

Storage and Stability Data

Proper storage of **UNC9426** is critical to ensure its stability and efficacy in experiments. The following tables summarize the recommended storage conditions for both the solid powder and prepared solutions.

Table 1: Long-Term Storage Recommendations for **UNC9426** Powder

Storage Condition	Temperature	Duration	Supplier Recommendations
Long-term	-20°C	Up to 3 years	Recommended by most suppliers for optimal stability. ^{[4][5]}
Short-term	0 - 4°C	Days to weeks	Suitable for temporary storage upon receipt or between experiments. ^[6]
Shipping	Ambient	A few weeks	The compound is stable for the duration of standard shipping. ^[6]

Table 2: Long-Term Storage Recommendations for **UNC9426** Solutions

Solvent	Concentration	Storage Temperature	Duration	Key Considerations
DMSO	10 mg/mL - 15 mg/mL	-80°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles. [4] [5] Use fresh, moisture-free DMSO for best results as moisture can reduce solubility. [5]
DMSO	10 mg/mL - 15 mg/mL	-20°C	1 to 6 months	Suitable for shorter-term storage of working aliquots. [2] [3] [5]
Ethanol	5 mg/mL	-20°C / -80°C	Data not specified	Less common solvent; stability data is not as readily available as for DMSO.
In vivo formulation	0.5 mg/mL	Use immediately	This formulation (5% DMSO, 40% PEG300, 5% Tween 80, 50% ddH2O) is not intended for storage. [5]	

Troubleshooting Guide

This guide addresses common issues that may arise during the handling and storage of **UNC9426**.

Q: My **UNC9426** powder has changed color. Is it still usable?

A: A significant color change in the powder may indicate degradation. While slight variations in color between batches can be normal, any noticeable change upon storage should be a cause for concern. It is recommended to use a fresh vial of the compound if you suspect degradation. To prevent this, always store the powder in a tightly sealed container, protected from light and moisture, at the recommended temperature.

Q: I am having trouble dissolving the **UNC9426** powder in DMSO.

A: **UNC9426** should be soluble in DMSO at concentrations around 10-15 mg/mL.^[4]^[5] If you are experiencing difficulty, consider the following:

- Use fresh, anhydrous DMSO: Moisture absorbed by DMSO can significantly reduce the solubility of many compounds.^[5]
- Gentle warming and vortexing: Briefly warming the solution to 37°C and vortexing can aid dissolution.
- Sonication: Sonication can also be used to help dissolve the compound.^[4]
- Check your calculations: Ensure that you are not attempting to prepare a solution that is above the specified solubility limit.

Q: My **UNC9426** solution appears cloudy or has precipitates after thawing. What should I do?

A: Cloudiness or precipitation upon thawing can occur due to several reasons:

- Incomplete initial dissolution: The compound may not have been fully dissolved when the stock solution was first prepared.
- Freeze-thaw cycles: Repeated freezing and thawing can cause the compound to come out of solution. This is why aliquoting is highly recommended.
- Solvent evaporation: If the vial was not sealed properly, some of the solvent may have evaporated, leading to a more concentrated and less stable solution.

To resolve this, you can try to redissolve the precipitate by gentle warming and vortexing. If the precipitate does not redissolve, it is best to prepare a fresh stock solution.

Q: How will improper storage affect my experimental results?

A: Improper storage can lead to the degradation of **UNC9426**, which will reduce its effective concentration and potency as a TYRO3 inhibitor. This can result in:

- Reduced or inconsistent inhibition: You may observe a weaker than expected effect in your kinase assays or cellular experiments.
- Lack of reproducibility: Experiments conducted with a degraded compound will not be comparable to those performed with a fresh, properly stored compound.
- Misleading data: The presence of degradation products could potentially have off-target effects, complicating the interpretation of your results.

Experimental Protocols

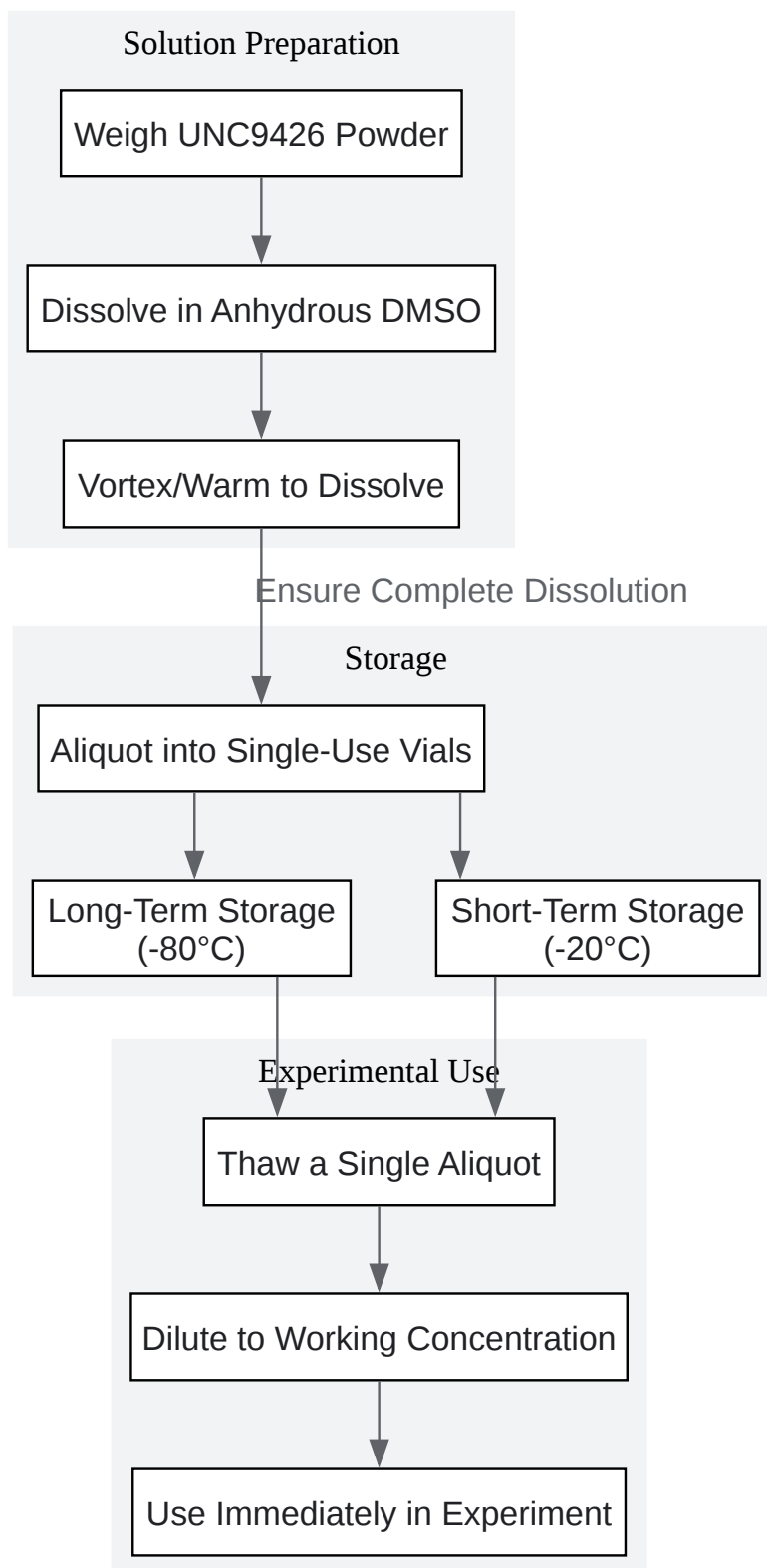
Protocol 1: Preparation of a 10 mM **UNC9426** Stock Solution in DMSO

- Materials:
 - **UNC9426** powder (Molecular Weight: ~632.66 g/mol)
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile, amber microcentrifuge tubes or vials
 - Calibrated analytical balance
 - Vortex mixer
- Procedure:
 1. Allow the **UNC9426** powder vial to equilibrate to room temperature before opening to prevent moisture condensation.

2. Calculate the required mass of **UNC9426**. For 1 mL of a 10 mM stock solution, you will need approximately 6.33 mg of **UNC9426**.
3. Carefully weigh the calculated amount of **UNC9426** powder and transfer it to a sterile vial.
4. Add the appropriate volume of anhydrous DMSO to the vial.
5. Vortex the solution until the **UNC9426** is completely dissolved. Gentle warming to 37°C can be applied if necessary.
6. Visually inspect the solution to ensure there are no visible particles.
7. Aliquot the stock solution into single-use, tightly sealed amber vials.
8. Label the aliquots clearly with the compound name, concentration, date of preparation, and store at -80°C.

Visualizations

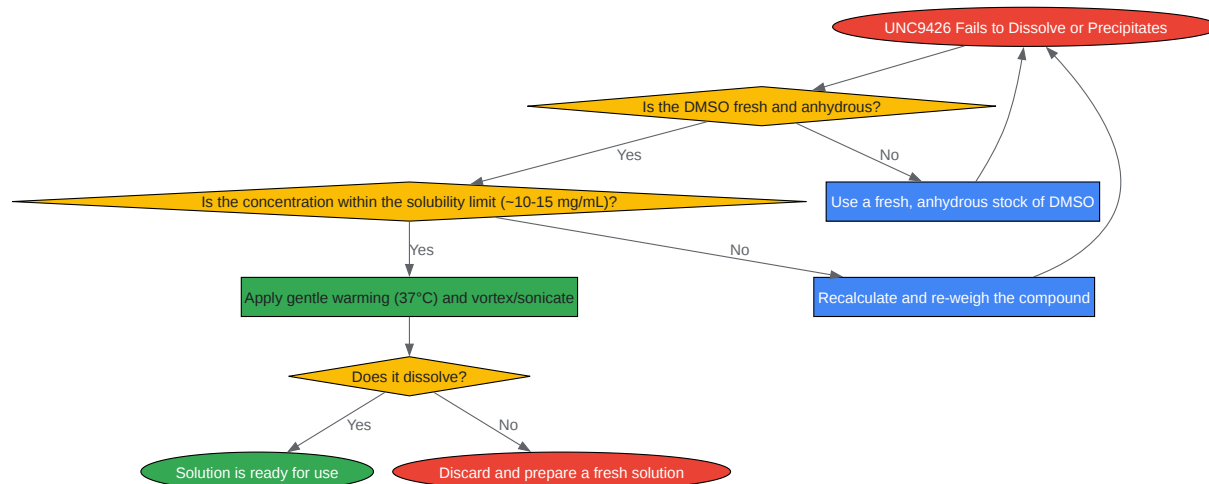
Diagram 1: **UNC9426** Solution Preparation and Storage Workflow

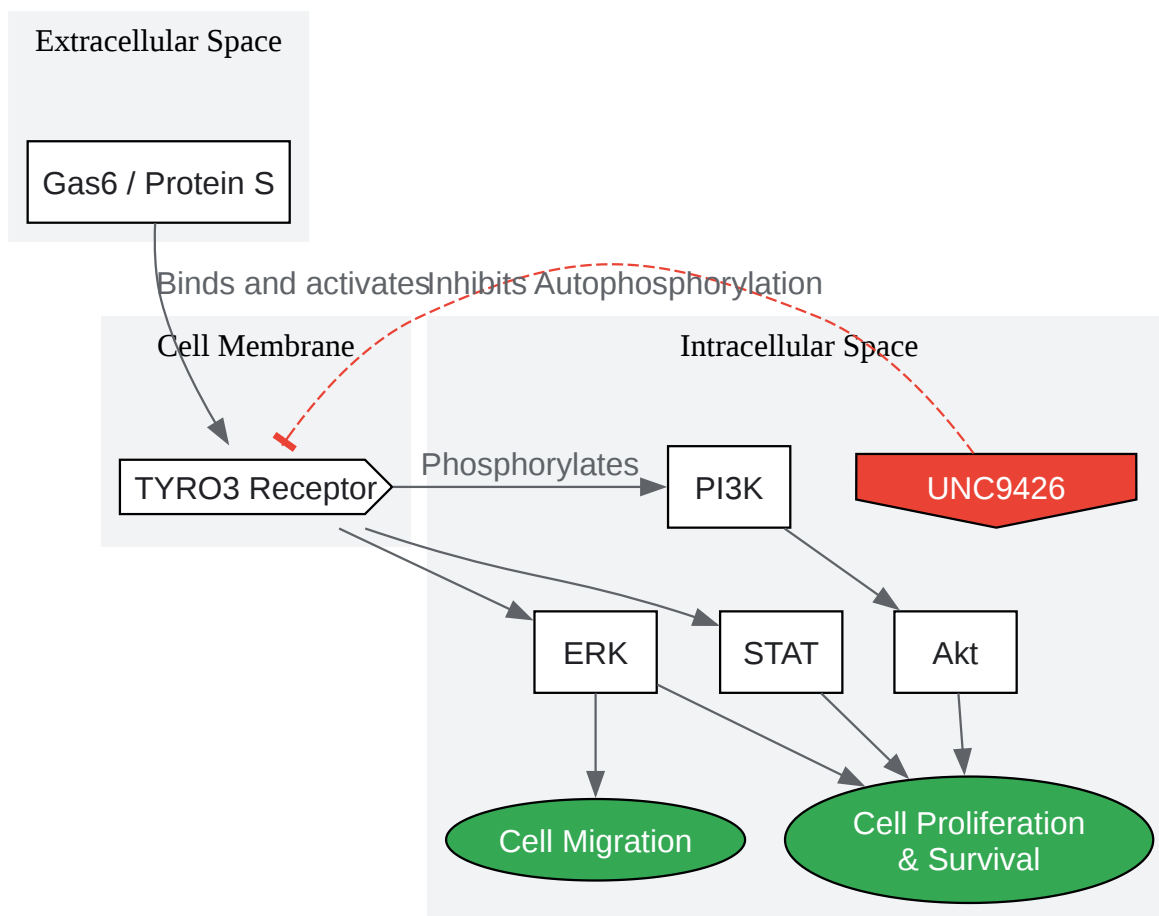


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Caption: Workflow for preparing and storing **UNC9426** solutions.

Diagram 2: Troubleshooting **UNC9426** Solubility Issues





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